

Safeguarding Your Research: A Comprehensive Guide to Handling Tetraethylene Glycol Monoethyl Ether

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Compound of Interest

Compound Name: *Tetraethylene glycol monoethyl ether*

Cat. No.: *B1596445*

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For Immediate Implementation: This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tetraethylene Glycol Monoethyl Ether**. Adherence to these protocols is essential for ensuring a safe laboratory environment and proper chemical management.

Operational Plan: Step-by-Step Handling Procedures

To mitigate risks associated with **Tetraethylene Glycol Monoethyl Ether**, a systematic approach to handling is mandatory. The primary hazard identified is serious eye irritation.[1][2]

1. Engineering Controls and Location:

- All handling procedures should be conducted in a well-ventilated area.[1]
- A functioning eyewash station and safety shower must be readily accessible.[3]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1]

- Hand Protection: Chemical-resistant gloves are required. Nitrile or neoprene gloves are recommended.^[1] Glove suitability and durability depend on the specific operational conditions and exposure duration; therefore, it is crucial to inspect gloves prior to each use.^[1]
- Body Protection: Wear impervious clothing to prevent skin contact.^[1] For tasks with a higher risk of splashing, consider a chemically resistant apron or suit.

3. Chemical Handling:

- Avoid all personal contact, including inhalation of mists, gases, or vapors.^{[1][4]}
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.^{[2][5]}
- Wash hands thoroughly after handling the chemical.^{[1][2]}
- Ethers like **Tetraethylene Glycol Monoethyl Ether** have the potential to form explosive peroxides.^{[4][6]} Therefore:
 - Containers should be dated upon receipt and upon opening.^{[4][6]}
 - Unopened containers can be stored for up to 18 months.^{[4][6]}
 - Opened containers should not be stored for more than 12 months.^{[4][6]}
 - Do not concentrate the chemical by evaporation or evaporate extracts to dryness.^{[4][6]}

4. Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.^{[4][7]}
- Keep containers tightly sealed and protect them from physical damage.^{[4][6]}
- Store away from heat, sparks, and open flames.^{[3][4]}

Emergency Procedures

Spill Response:

- Minor Spills: Remove all ignition sources. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.[3][6]
- Major Spills: Evacuate personnel from the area and move upwind. Alert emergency responders and provide them with the location and nature of the hazard.[4][6]

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[2][7]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with soap and plenty of water.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1][2]

Quantitative Data Summary

Property	Value	Source
Physical State	Liquid	
Appearance	Clear	
Boiling Point/Range	158 - 160 °C / 316.4 - 320 °F @ 5 mmHg	
Flash Point	> 110 °C / > 230 °F	
Specific Gravity	0.987	
Vapor Density	7.18	

Occupational exposure limits were not available in the consulted resources.

Disposal Plan

Proper disposal of **Tetraethylene Glycol Monoethyl Ether** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Characterization:

- Unused **Tetraethylene Glycol Monoethyl Ether** should be treated as hazardous waste.
- Any materials used to clean up spills (e.g., absorbent materials) and contaminated PPE should also be considered hazardous waste.

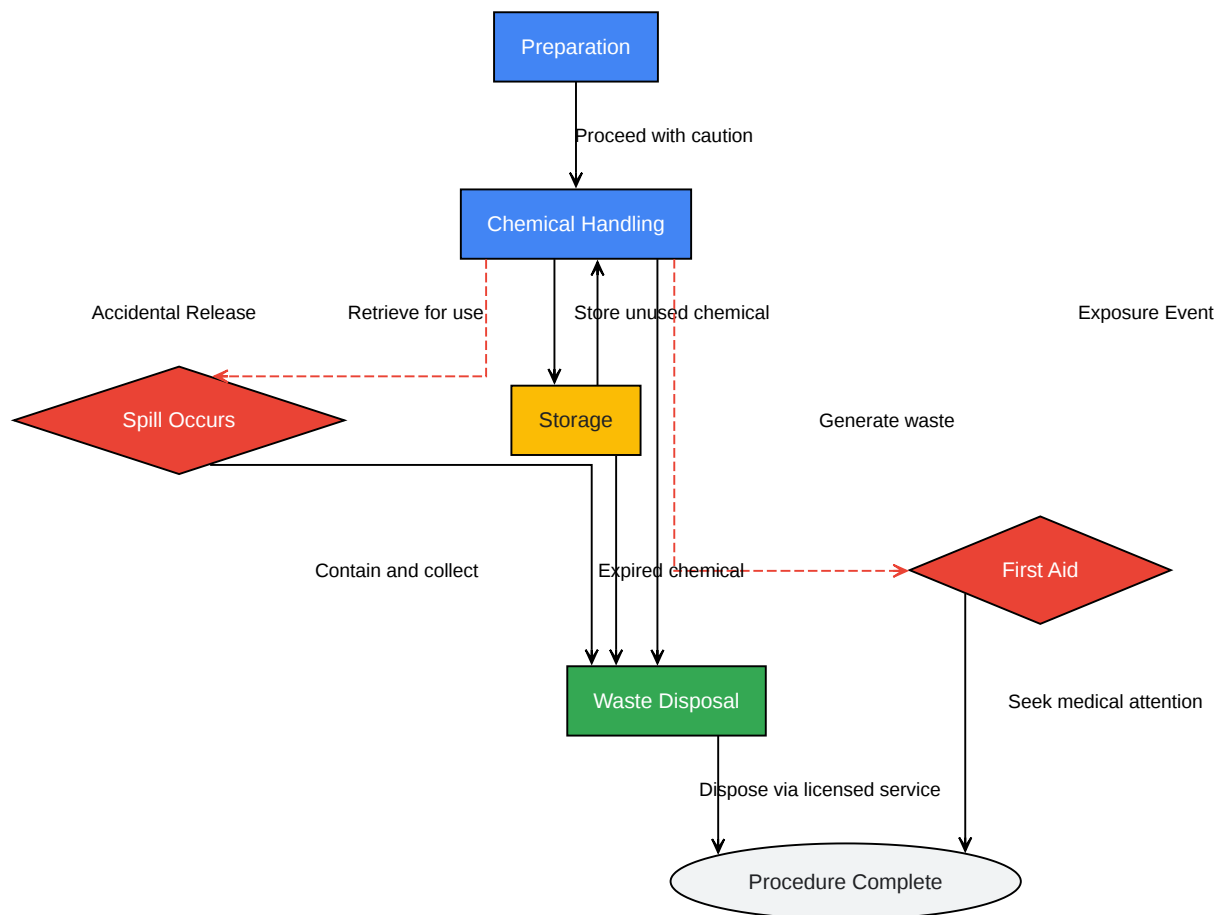
2. Waste Collection and Storage:

- Collect all waste in suitable, closed, and clearly labeled containers.[\[1\]](#)
- Store waste containers in a designated, well-ventilated area, away from incompatible materials.

3. Disposal Method:

- All waste disposal must be conducted in accordance with local, state, and federal regulations.[\[4\]](#)
- Contact a licensed professional waste disposal service to arrange for the pickup and disposal of the chemical waste.
- Do not dispose of the chemical down the drain or in the regular trash.[\[1\]](#)

Workflow for Handling Tetraethylene Glycol Monoethyl Ether



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References

- 1. easternct.edu [easternct.edu]
- 2. myusf.usfca.edu [myusf.usfca.edu]
- 3. glovesbyweb.com [glovesbyweb.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. cleanroom.byu.edu [cleanroom.byu.edu]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. cdn1-originals.webdamdb.com [cdn1-originals.webdamdb.com]
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